

Procedure for testing antiozonant efficiency of DPPD in elastomers

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Compound of Interest

Compound Name: 1,4-Benzenediamine, diphenyl-

CAS No.: 39529-22-1

Cat. No.: B14683062

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Application Note: Protocol for Testing Antiozonant Efficiency of DPPD in Elastomers

Executive Summary

This application note details a rigorous, standardized protocol for evaluating the antiozonant efficiency of N,N'-diphenyl-p-phenylenediamine (DPPD) in diene-based elastomers (e.g., NR, SBR, NBR). Unlike alkyl-aryl PPDs (like 6PPD), DPPD functions primarily through a competitive scavenging mechanism coupled with the formation of a strictly insoluble surface barrier. This guide synthesizes ASTM D1149 and ISO 1431 standards with advanced analytical techniques to provide a self-validating workflow for R&D professionals.

Scientific Mechanism: The Dual-Action Defense

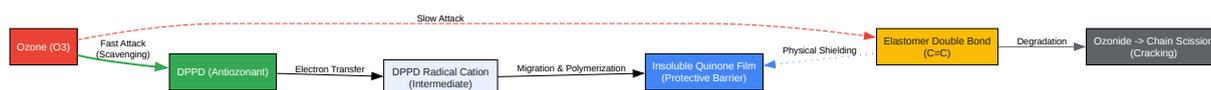
To test DPPD effectively, one must understand its specific mode of action, which differs slightly from more soluble antiozonants.

- **Competitive Scavenging (Kinetic):** DPPD has a lower ionization potential than the rubber polymer's double bonds. When ozone () penetrates the matrix, it reacts preferentially with DPPD via electron transfer, forming a radical cation rather than attacking the polymer backbone.
- **Barrier Formation (Physical):** The reaction products of DPPD (quinones and nitroxyl radicals) are highly insoluble. They migrate to the surface ("bloom") to form a passive, flexible film that

physically blocks ozone penetration.

Critical Insight for Testing: Because DPPD has low solubility in rubber (approx. 0.8 phr in NR compared to >2.0 phr for 6PPD), testing must carefully distinguish between chemical efficiency and physical blooming artifacts.

Mechanism Visualization



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Figure 1: Competitive scavenging pathway of DPPD preventing elastomer degradation.

Material Preparation Protocol

Objective: Create a controlled baseline to isolate the variable of DPPD concentration.

Compounding

Prepare three compounds using a standard internal mixer (Banbury) or two-roll mill.

- Control: Base polymer + Cure system (No Antiozonant).
- Test A (Low Load): Base polymer + 1.0 phr DPPD.
- Test B (High Load): Base polymer + 2.0 phr DPPD.

Note on Solubility: DPPD has limited solubility.^[1] Loadings above 2.0 phr in Natural Rubber (NR) may cause excessive blooming that flakes off, invalidating the test. Ensure thorough dispersion.

Curing & Specimen Fabrication

- Rheometry: Determine

(time to 90% cure) using a Moving Die Rheometer (MDR) at 160°C.

- Vulcanization: Cure sheets (2mm thickness) at 160°C for minutes.
 - Critical Step: Cure sheets between aluminum foil or polyester film.[2][3] This protects the surface from contamination and ensures the "time zero" for blooming starts only when the foil is removed.
- Cutting: Die-cut specimens into Type A Dumbbells (for dynamic test) or Rectangular Strips (100mm x 25mm, for static test).

Conditioning (The "Blooming" Phase)

- Remove protective foil.
- Store specimens in a strain-free state at 23°C ± 2°C in the dark for 24 hours.
- Why? This allows the initial migration of DPPD to the surface to establish the equilibrium protective film before ozone exposure.

Experimental Protocol: The Ozone Chamber Test

Standard Adherence: ASTM D1149 / ISO 1431 Equipment: Ozone Test Chamber (e.g., Hampden, Anseros) with UV absorption control.

Test Parameters

Parameter	Setting	Rationale
Ozone Concentration	50 pphm \pm 5 (parts per hundred million)	Standard atmospheric simulation. High-stress tests may use 100 pphm.
Temperature	40°C \pm 1°C	Standard test temp.[2] Higher temps (e.g., 50°C) increase reaction rate but may alter DPPD solubility.
Air Velocity	> 0.6 m/s	Ensures uniform ozone distribution and prevents boundary layer depletion.
Relative Humidity	50% \pm 5%	High humidity can alter the surface chemistry of the protective film.

Testing Methods

Method A: Static Strain (ISO 1431-1 Static)

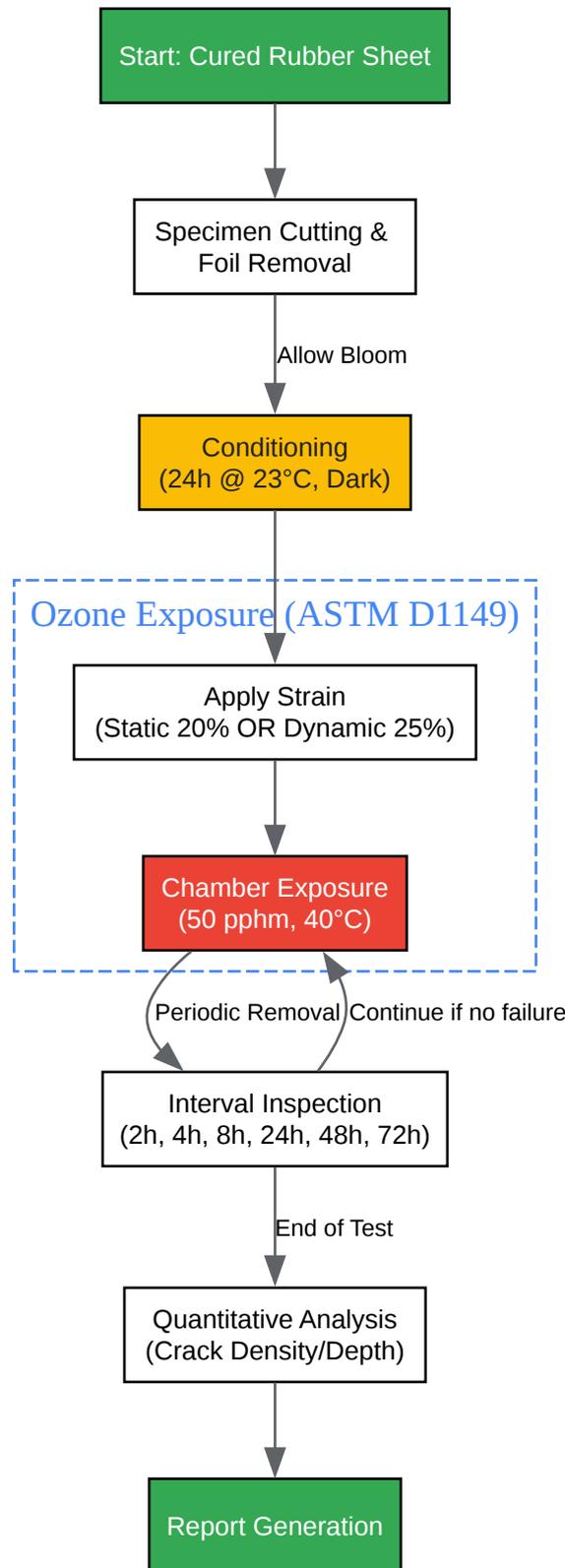
- Clamp rectangular strips into the test fixture.
- Apply 20% elongation.[2][4] (Mark 100mm, stretch to 120mm).
- Allow to relax for 2 hours in a strain-free, ozone-free environment before placing in the chamber (to minimize stress relaxation effects during the test).
- Place in chamber.

Method B: Dynamic Strain (ASTM D1149 Method B)

- Mount dumbbells on a dynamic flexing machine.
- Set frequency to 0.5 Hz (30 cycles/min).
- Set elongation range: 0% to 25%.

- Why Dynamic? Dynamic flexing breaks the rigid surface film formed by DPPD, forcing the reservoir in the bulk rubber to continuously migrate. This is a more aggressive and realistic test for tires/belts.

Experimental Workflow Diagram



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Figure 2: Step-by-step experimental workflow for ozone resistance testing.

Analytical Evaluation & Scoring

Do not rely solely on "Pass/Fail." Use a semi-quantitative scoring system.

Visual Inspection (Standard)

Examine samples under 7x magnification.

- Threshold Time: Record the exact time (hours) when the first crack is visible.
- NC (No Cracks): Excellent performance.
- Crack Characteristics (ISO 1431-1 Coding):
 - Number: 1 (few) to 4 (very many).
 - Size: 1 (magnification needed) to 4 (open cracks > 1mm).
 - Example Score: 2-3 (Moderate number of large cracks).

Quantitative Image Analysis (Advanced)

For high-integrity data, digitize the surface using a stereo microscope.

- Capture images at defined intervals (e.g., 24h, 48h).
- Use image analysis software (e.g., ImageJ) to threshold dark cracks against the light rubber surface.
- Calculate Crack Surface Area (%):

Expertise & Troubleshooting

- The "Brown Skim" Phenomenon: DPPD oxidizes to a brown quinone. This discoloration is normal and indicates the antioxidant is working. Do not confuse surface discoloration with degradation.
- Solubility Limits: If you observe white powder flaking off the sample before testing, the DPPD loading is too high (blooming exceeded solubility). This creates a false barrier that will flake

off under dynamic strain, leading to rapid failure. Guideline: For NR, keep DPPD < 1.5 phr or use a blend with 6PPD.

- Interference: Waxes (paraffin/microcrystalline) are often used with DPPD. If testing DPPD efficiency specifically, exclude wax from the formulation. If testing a final product, include wax but acknowledge the synergistic effect.

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